

# Nonyltrimethylammonium Bromide: A Technical Guide to Safety and Hazards

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nonyltrimethylammonium bromide

Cat. No.: B1206413

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazards associated with **Nonyltrimethylammonium bromide** (NTAB). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals handling this substance.

## Chemical Identification

Identifier	Value
Chemical Name	Nonyltrimethylammonium bromide
Synonyms	NTAB, Trimethylnonylammonium bromide, 1-Nonanaminium, N,N,N-trimethyl-, bromide
CAS Number	1943-11-9
Molecular Formula	C <sub>12</sub> H <sub>28</sub> BrN
Molecular Weight	266.26 g/mol <a href="#">[1]</a>
Chemical Structure	CCCCCCCCC--INVALID-LINK--(C)C.[Br-]

## Hazard Identification

**Nonyltrimethylammonium bromide** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

## GHS Classification

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2

Source: European Chemicals Agency (ECHA) C&L Inventory[1]

## GHS Label Elements

- Pictogram:
- Signal Word: Warning
- Hazard Statements:
  - H315: Causes skin irritation.[1]
  - H319: Causes serious eye irritation.[1]
- Precautionary Statements:
  - Prevention: P264, P280
  - Response: P302+P352, P305+P351+P338, P321, P332+P313, P337+P313, P362+P364
  - Storage: -
  - Disposal: -

## Physical and Chemical Properties

Property	Value
Physical State	Solid
Appearance	White to off-white powder
Odor	No data available
Melting Point	76 °C (lit.)
Boiling Point	81 °C / 0.1 mmHg (lit.)
Flash Point	72 °C (lit.)
Solubility	No data available
Vapor Pressure	No data available
Density	No data available

## Toxicological Information

Specific quantitative toxicological data for **Nonyltrimethylammonium bromide**, such as LD50 (median lethal dose) and LC50 (median lethal concentration), are not readily available in the public domain. The data presented below is for a structurally similar compound, Cetyltrimethylammonium bromide (CTAB), and should be considered for estimation purposes only.

Toxicity Data (for Cetyltrimethylammonium bromide)	Value	Species
Acute Oral Toxicity (LD50)	410 mg/kg	Rat
Acute Dermal Toxicity (LD50)	2,150 mg/kg	Rabbit
Acute Inhalation Toxicity (LC50)	No data available	-

- Skin Irritation: Causes skin irritation.[\[1\]](#)

- Eye Irritation: Causes serious eye irritation.[1]
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single Exposure): No data available.
- Specific Target Organ Toxicity (Repeated Exposure): No data available.
- Aspiration Hazard: No data available.

## First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Specific Hazards Arising from the Chemical: No data available.
- Hazardous Combustion Products: Carbon oxides, nitrogen oxides (NO<sub>x</sub>), hydrogen bromide gas.
- Protective Equipment and Precautions for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

## Accidental Release Measures

- Personal Precautions, Protective Equipment, and Emergency Procedures: Avoid dust formation. Avoid breathing mist, gas, or vapors. Avoid contact with skin and eyes. Use personal protective equipment. Wear chemical impermeable gloves. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods and Materials for Containment and Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

## Handling and Storage

- Precautions for Safe Handling: Handling in a well-ventilated place. Wear suitable protective clothing. Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Use non-sparking tools. Prevent fire caused by electrostatic discharge steam.
- Conditions for Safe Storage, Including any Incompatibilities: Store the container tightly closed in a dry, cool, and well-ventilated place. Store apart from foodstuff containers or incompatible materials.

## Personal Protective Equipment

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).
- Skin Protection: Wear fire/flammable resistant and impervious clothing. Handle with gloves. Gloves must be inspected prior to use. Wash and dry hands.

- Respiratory Protection: If exposure limits are exceeded, irritation or other symptoms are experienced, use a full-face respirator.
- Thermal Hazards: No data available.

## Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: No data available.
- Incompatible Materials: No data available.
- Hazardous Decomposition Products: No data available.

## Ecotoxicological Information

Specific ecotoxicity data for **Nonyltrimethylammonium bromide** is not readily available. The following information is for a related substance, Dodecyltrimethylammonium bromide, and should be used for estimation with caution.

Ecotoxicity Data (for Dodecyltrimethylammonium bromide)	Value
Partition coefficient: n-octanol/water (log Pow)	-1.6 - -1.2

This suggests that bioaccumulation is not expected.

## Disposal Considerations

- Waste Treatment Methods: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems.

- **Contaminated Packaging:** Containers can be triply rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill.

## Experimental Protocols

The following are generalized experimental protocols for key toxicological assessments based on OECD guidelines. Specific parameters may need to be adjusted for

**Nonyltrimethylammonium bromide.**

### Acute Oral Toxicity (Based on OECD Guideline 401)

- **Animal Selection:** Healthy young adult rodents (e.g., rats), fasted overnight, are used. At least 5 animals of the same sex are used per dose level.
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube. If a single dose is not possible, it can be given in smaller fractions over a period not exceeding 24 hours.
- **Observation:** Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days. Observations are made frequently on the day of dosing and at least daily thereafter.
- **Necropsy:** All animals (those that die during the test and survivors at the end) are subjected to a gross necropsy.
- **Data Analysis:** The LD50 is calculated using a standard statistical method.

### Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

- **Animal Selection:** Healthy young adult albino rabbits are used.
- **Test Substance Application:** A single dose of 0.5 g of the solid test substance is applied to a small area of clipped skin (approximately 6 cm<sup>2</sup>) and covered with a gauze patch.
- **Exposure Duration:** The exposure period is 4 hours.

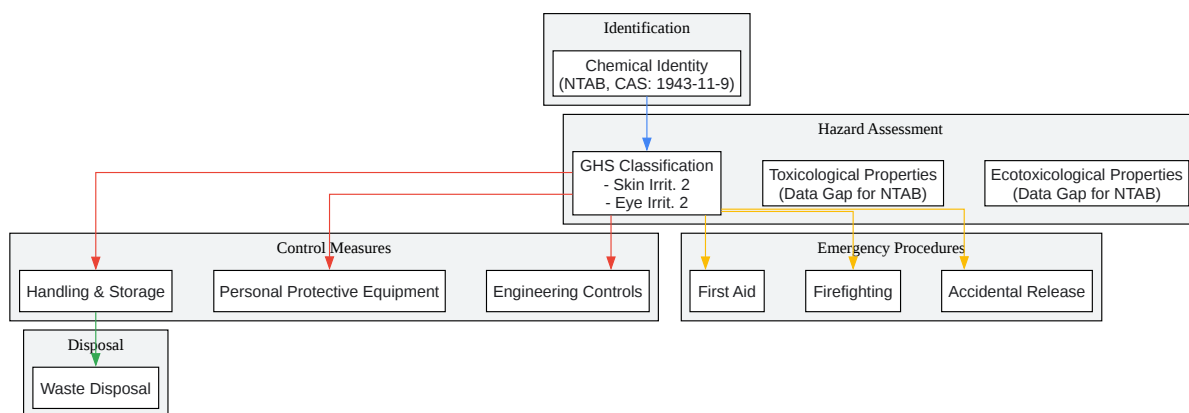
- **Observation:** The skin is examined for signs of erythema and edema at 1, 24, 48, and 72 hours after patch removal, and then daily for up to 14 days.
- **Scoring:** Skin reactions are scored according to a standardized grading system.
- **Classification:** The substance is classified as an irritant or corrosive based on the severity and reversibility of the skin reactions.

## Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

- **Animal Selection:** Healthy young adult albino rabbits are used.
- **Test Substance Application:** A single dose of the test substance (e.g., 0.1 mL of a solution or 0.1 g of a solid) is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- **Observation:** The eyes are examined for ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) at 1, 24, 48, and 72 hours after application, and then daily if effects persist.
- **Scoring:** Ocular lesions are scored using a standardized system.
- **Classification:** The substance is classified based on the severity and reversibility of the eye irritation or corrosion.

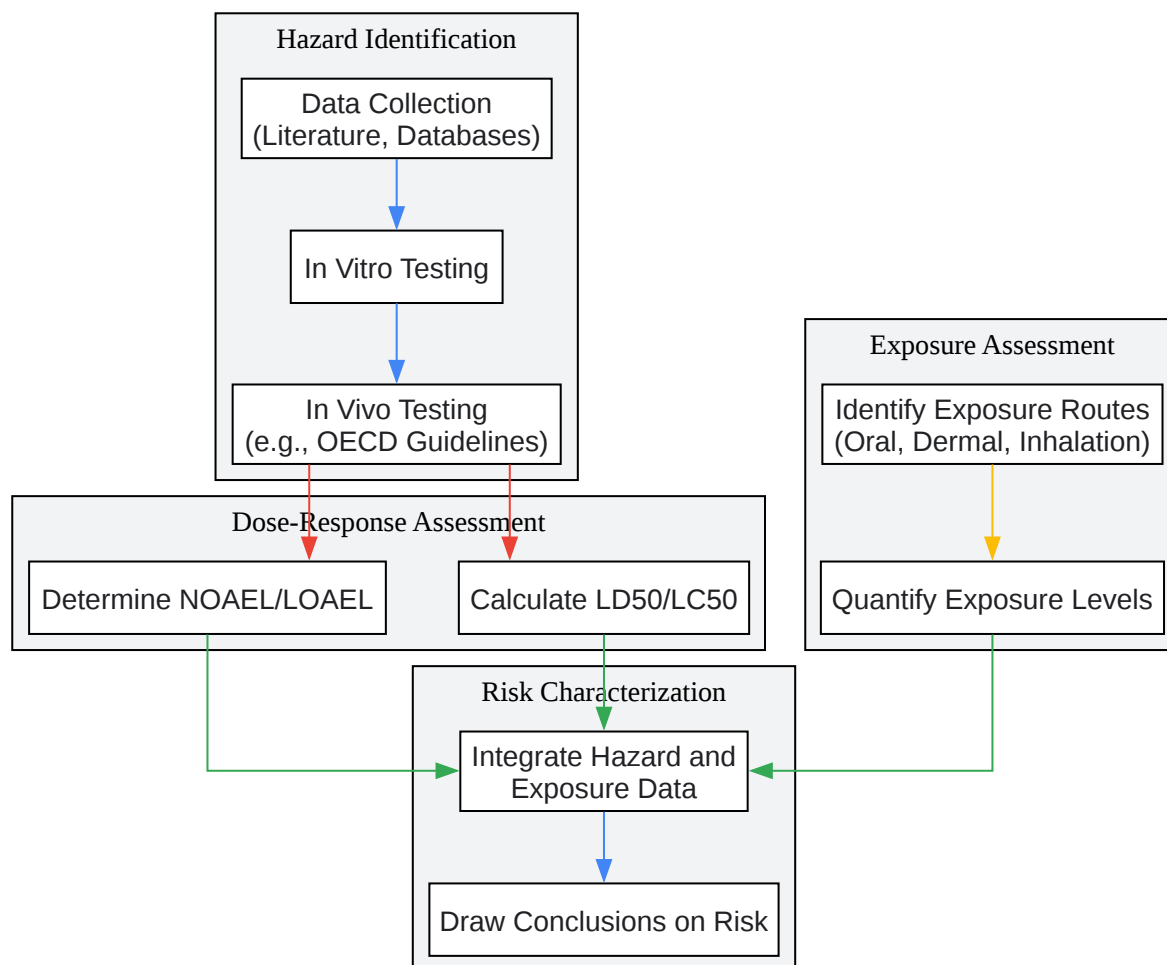
## Visualizations





[Click to download full resolution via product page](#)

Caption: Hazard Communication and Safety Management Workflow for NTAB.



[Click to download full resolution via product page](#)

Caption: General Workflow for Toxicological Risk Assessment.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Nonyltrimethylammonium bromide | C<sub>12</sub>H<sub>28</sub>BrN | CID 74750 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Nonyltrimethylammonium Bromide: A Technical Guide to Safety and Hazards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206413#nonyltrimethylammonium-bromide-safety-and-hazards]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)